

"handling and storage procedures for 7-Methoxy-2H-chromene-3-carbonitrile"

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Compound of Interest

Compound Name: 7-Methoxy-2H-chromene-3-carbonitrile

Cat. No.: B1590376

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Application Notes and Protocols for 7-Methoxy-2H-chromene-3-carbonitrile

For Researchers, Scientists, and Drug Development Professionals

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Disclaimer: No specific Safety Data Sheet (SDS) for **7-Methoxy-2H-chromene-3-carbonitrile** (CAS No. 57543-70-1) was publicly available at the time of this writing. The following handling and storage procedures are based on the chemical properties of structurally similar chromene and nitrile compounds and established laboratory safety protocols. It is imperative to conduct a thorough risk assessment before handling this compound and to consult any supplier-provided safety information.

Introduction: A Profile of 7-Methoxy-2H-chromene-3-carbonitrile

7-Methoxy-2H-chromene-3-carbonitrile is a heterocyclic organic compound featuring a chromene scaffold, which is a prominent structural motif in a wide range of biologically active molecules. The presence of the methoxy and nitrile functional groups makes it a valuable intermediate in medicinal chemistry and organic synthesis, with potential applications in the development of novel therapeutic agents.^{[1][2]} The chromene core is known to be associated

with various pharmacological activities, and derivatives are being investigated for applications ranging from anticancer to antimicrobial agents.^{[3][4]} Given its potential utility, a comprehensive understanding of its proper handling and storage is crucial to ensure the safety of laboratory personnel and the integrity of the compound for research applications.

Physicochemical and Hazard Profile

A summary of the known and extrapolated properties of **7-Methoxy-2H-chromene-3-carbonitrile** is provided below. Hazard information is inferred from structurally related compounds.

Property	Value	Source
Molecular Formula	C ₁₁ H ₉ NO ₂	[5]
Molecular Weight	187.19 g/mol	[5]
CAS Number	57543-70-1	[5] [6]
Appearance	Solid (form may vary)	Inferred
Inferred Hazards	Harmful if swallowed (Acute Toxicity, Oral, Category 4). Causes skin irritation (Category 2). Causes serious eye irritation (Category 2A). May cause respiratory irritation (STOT SE, Category 3). Toxic to aquatic life.	[7] [8] [9]
Inferred Signal Word	Warning	[8]
Inferred Pictograms	GHS07 (Exclamation Mark), GHS09 (Environment - based on related compounds)	[7]

Core Directive: Safe Handling and Personal Protective Equipment (PPE)

The primary objective when handling **7-Methoxy-2H-chromene-3-carbonitrile** is to prevent exposure through inhalation, ingestion, and dermal contact. A multi-layered approach to safety, encompassing engineering controls, administrative procedures, and personal protective equipment, is essential.

Engineering Controls: The First Line of Defense

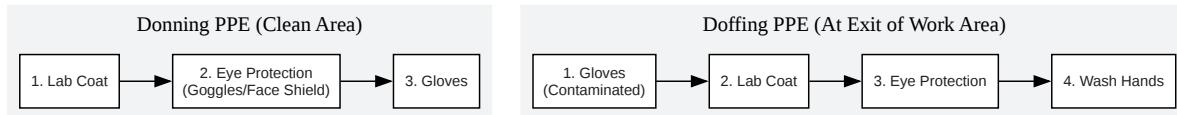
All manipulations of solid **7-Methoxy-2H-chromene-3-carbonitrile** that could generate dust, or any handling of its solutions, should be conducted in a certified chemical fume hood.[8] The fume hood provides critical protection against the inhalation of airborne particles and vapors. Ensure the sash is maintained at the lowest practical height to maximize airflow and protection.

Personal Protective Equipment (PPE): A Non-Negotiable Standard

A standard PPE ensemble for handling this compound includes:

- Eye Protection: Chemical safety goggles are mandatory to protect against splashes. A face shield should be worn in addition to goggles when there is a significant risk of splashing.[10]
- Hand Protection: Chemically resistant gloves, such as nitrile gloves, must be worn.[8] It is crucial to inspect gloves for any signs of degradation or perforation before use. Disposable gloves should be removed and discarded immediately if contamination is suspected, followed by thorough hand washing.[8]
- Protective Clothing: A laboratory coat must be worn and kept fully fastened. For procedures with a higher risk of splashes, a chemically resistant apron is recommended.[10]
- Respiratory Protection: If working outside of a fume hood is unavoidable (which is strongly discouraged), a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[8]

The logical workflow for donning and doffing PPE is critical to prevent cross-contamination.

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PPE Donning and Doffing Sequence

Experimental Protocols: From Receipt to Disposal Receiving and Initial Storage

Upon receipt, the container should be inspected for any damage or leaks. The compound should be logged into the laboratory's chemical inventory system. Store the container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. The storage location should be clearly labeled.

Weighing and Solution Preparation

- Preparation: Before bringing the compound into the fume hood, decontaminate the external surface of the container. Prepare all necessary equipment (spatula, weigh boat, solvent, glassware) and place them within the fume hood.
- Weighing: Tare a clean weigh boat on the analytical balance. Carefully transfer the desired amount of solid **7-Methoxy-2H-chromene-3-carbonitrile** to the weigh boat using a clean spatula. Avoid creating dust.
- Dissolution: Add the solid to the chosen solvent in a suitable flask. Use a small amount of solvent to rinse the weigh boat and spatula to ensure a quantitative transfer.
- Cleanup: Immediately after use, decontaminate the spatula and any other reusable equipment. Dispose of the weigh boat and any other disposable items in a designated solid waste container.

Spill and Emergency Procedures

- Minor Spill (Solid): If a small amount of solid is spilled within the fume hood, gently sweep it up with a brush and dustpan, avoiding the generation of dust. Place the collected material in a sealed container for disposal. Decontaminate the area with an appropriate solvent and absorbent pads.
- Minor Spill (Liquid): For a small liquid spill, absorb the material with an inert absorbent (e.g., vermiculite, sand). Place the contaminated absorbent in a sealed container for disposal.
- Major Spill: In the event of a large spill, evacuate the area and alert laboratory personnel and the institutional safety office.
- Personal Exposure:
 - Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.[7][8]
 - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[7][8]
 - Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention.[7][8]
 - Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[7]

Storage and Stability

To ensure the long-term integrity of **7-Methoxy-2H-chromene-3-carbonitrile**, the following storage conditions are recommended:

Parameter	Recommendation	Rationale
Temperature	Cool, room temperature.	Prevents potential thermal degradation.
Atmosphere	Dry, inert atmosphere (e.g., under argon or nitrogen) for long-term storage is good practice.	Protects against moisture and oxidation, which can degrade the compound.
Container	Tightly sealed, light-resistant container. ^[7]	Prevents contamination and potential photodegradation.
Incompatibilities	Store away from strong oxidizing agents, strong acids, and strong bases.	Reduces the risk of hazardous reactions.

Waste Disposal

All waste containing **7-Methoxy-2H-chromene-3-carbonitrile**, whether solid or in solution, must be treated as hazardous waste. Dispose of waste in clearly labeled, sealed containers. Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of this chemical down the drain.

Workflow for Safe Handling and Storage

The following diagram illustrates the comprehensive workflow for the safe management of **7-Methoxy-2H-chromene-3-carbonitrile** in a research setting.

Comprehensive Workflow for **7-Methoxy-2H-chromene-3-carbonitrile**

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